

A Guide to the Seminal Experiments on v-Src Autophosphorylation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

pp60 (v-SRC)
Compound Name: *Autophosphorylation Site,
Phosphorylated*
Cat. No.: *B15363266*

[Get Quote](#)

This document provides a detailed examination of the foundational experiments that unveiled the enzymatic nature of the v-Src protein, the oncogenic product of the Rous Sarcoma Virus. We will dissect the logic behind the experimental designs that not only identified pp60v-src as a protein kinase but also led to the paradigm-shifting discovery of tyrosine phosphorylation. This guide is intended for researchers and professionals in drug development who seek to understand the historical context and technical underpinnings of kinase signaling and oncology.

Introduction: The Quest for the src Gene Product

In the mid-1970s, the scientific community was intensely focused on understanding how viruses like the Rous Sarcoma Virus (RSV) could transform normal cells into cancerous ones[1][2][3][4]. Discovered in 1911 by Peyton Rous, RSV was the first virus shown to cause cancer, specifically sarcomas in chickens[5][6][7]. The transforming principle was traced to a single gene within the viral genome, named src[6][8]. The central challenge was to identify the protein product of this gene—dubbed pp60v-src—and to elucidate its mechanism of action. The prevailing hypothesis was that understanding this protein would unlock fundamental principles of malignant transformation.

Chapter 1: The Breakthrough Discovery of an Intrinsic Kinase Activity

The pivotal moment arrived in 1978 in the laboratory of Ray Erikson. In a landmark paper by Collett and Erikson, they demonstrated that the pp60v-src protein possessed an intrinsic protein kinase activity[1][9][10]. This was a monumental discovery, providing the first enzymatic function associated with an oncogene product.

The Causality Behind the Experimental Design

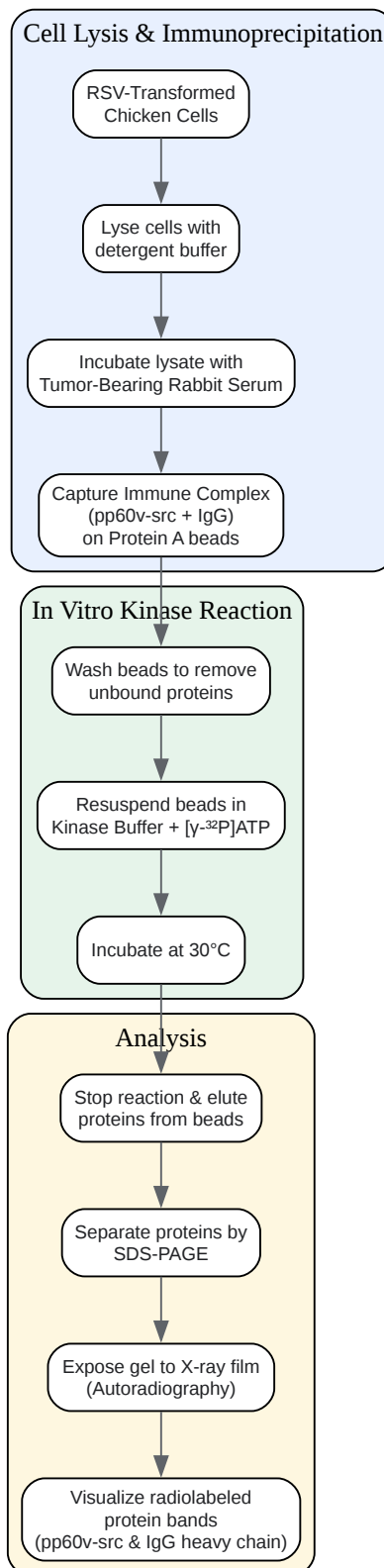
The brilliance of the Collett and Erikson experiment lay in its elegant design, which created a self-validating system.

- **The Source of the Enzyme:** How could one isolate a single viral protein from the complex milieu of a host cell? The team leveraged the host's own immune system. They used serum from rabbits bearing RSV-induced tumors. The logic was that these rabbits would produce antibodies specifically targeting the viral proteins responsible for their tumors, including pp60v-src.
- **The Assay:** They performed an in vitro kinase assay. The immunoprecipitated complex (containing pp60v-src and the rabbit antibodies) was incubated with adenosine triphosphate (ATP) that had its gamma-phosphate radiolabeled with ^{32}P ($[\gamma\text{-}^{32}\text{P}]\text{ATP}$). The transfer of this radiolabel to a protein substrate, detected by autoradiography after gel electrophoresis, would signify kinase activity.
- **The Critical Controls:**
 - **Normal Serum Control:** Using serum from non-tumor-bearing rabbits with lysates from transformed cells showed no kinase activity, proving the specificity of the tumor-bearing rabbit serum[9].
 - **Normal Cell Control:** Using tumor-bearing rabbit serum with lysates from normal, uninfected cells also showed no activity, confirming the activity was specific to transformed cells[9].
 - **Temperature-Sensitive Mutant:** The most compelling control involved a temperature-sensitive (ts) mutant of RSV. Cells infected with this mutant only transform at a lower

("permissive") temperature. When pp60v-src was isolated from cells grown at the permissive temperature, it showed robust kinase activity. However, when isolated from cells grown at the higher ("non-permissive") temperature, the kinase activity was absent[9][11]. This directly linked the transforming ability of the virus to the enzymatic activity of the pp60v-src protein.

Initially, the researchers observed that a 53,000-dalton protein was phosphorylated in the reaction. This protein was identified as the heavy chain of the immunoglobulin G (IgG) from the rabbit antiserum used for the immunoprecipitation[11]. This serendipitous finding provided the first substrate, demonstrating that pp60v-src could phosphorylate other proteins. Crucially, they also observed the phosphorylation of a 60,000-dalton protein, which was pp60v-src itself, providing the first evidence of autophosphorylation[12].

Experimental Workflow: The Collett & Erikson Kinase Assay



[Click to download full resolution via product page](#)

Caption: Workflow of the 1978 Collett & Erikson in vitro kinase assay.

Chapter 2: The Paradigm Shift to Tyrosine

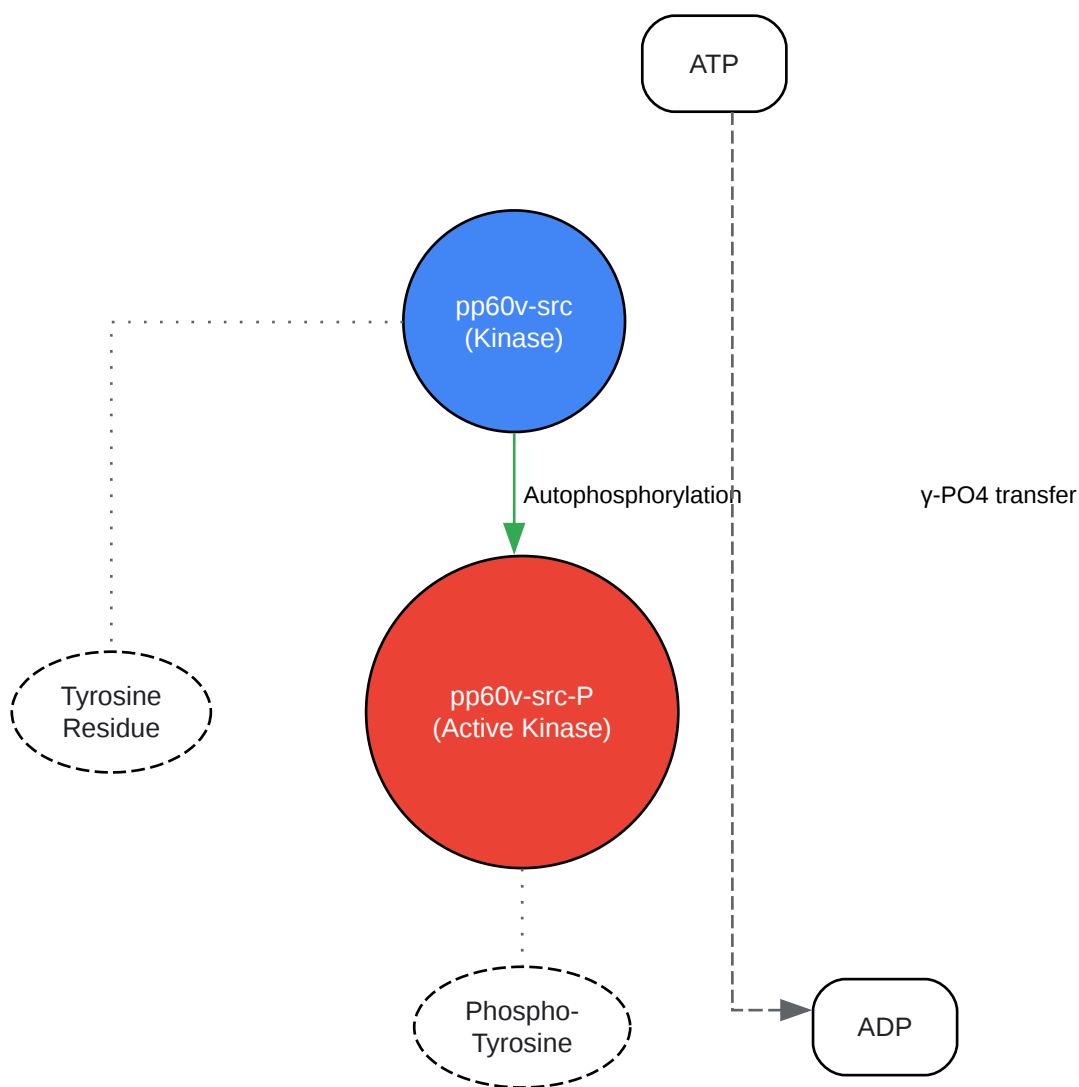
Phosphorylation

Following the discovery of its kinase activity, the next critical question was: which amino acid does pp60v-src phosphorylate? At the time, all known protein kinases were specific for serine or threonine residues. The initial analysis by Erikson's group also suggested threonine phosphorylation[4][11].

However, in 1980, Tony Hunter and Bartholomew Sefton made a revolutionary discovery that would forever change the landscape of cell biology[1][2][3]. While investigating the phosphorylation targets of v-Src, they found that the phosphorylation was not on serine or threonine, but on tyrosine[1][13][14].

A Serendipitous Experimental Insight

This discovery was famously serendipitous. The standard method for separating phosphoamino acids involved 2D thin-layer electrophoresis. A slight change in the pH of the electrophoresis buffer caused phosphotyrosine, which normally co-migrated with phosphothreonine, to resolve as a distinct spot[1]. This revealed that v-Src was the first identified tyrosine kinase[1][13]. This finding was profound because it introduced a completely new class of signaling molecule. It immediately suggested that aberrant tyrosine phosphorylation could be a widespread mechanism in cancer, a hypothesis that has since been validated countless times and forms the basis for numerous targeted cancer therapies[13].



[Click to download full resolution via product page](#)

Caption: The v-Src autophosphorylation reaction on a tyrosine residue.

Chapter 3: Methodological Deep Dive: A Self-Validating System

The early v-Src kinase assays are a masterclass in designing robust, self-validating experiments. The combination of specific immunoprecipitation with a radiolabel-transfer assay created a system where the result—a specific band on an autoradiogram—was a direct readout of the enzyme's activity.

Core Protocol: Immunoprecipitation and In Vitro Kinase Assay for pp60v-src

This protocol is a synthesis based on the methodologies described in the seminal papers.

Part 1: Immunoprecipitation

- **Cell Lysis:** Harvest RSV-transformed cells and lyse them on ice in a non-denaturing buffer (e.g., RIPA buffer without SDS) containing detergents like Triton X-100 and protease inhibitors. This solubilizes proteins while preserving their native structure and enzymatic activity.
- **Clarification:** Centrifuge the lysate at high speed to pellet cellular debris. Transfer the supernatant to a new tube.
- **Immunoprecipitation:** Add tumor-bearing rabbit serum to the clarified lysate and incubate for 1-2 hours at 4°C with gentle rocking. This allows the anti-Src antibodies to bind to pp60v-src.
- **Capture:** Add Protein A-Sepharose beads to the mixture and incubate for another hour at 4°C. The Protein A on the beads binds to the Fc region of the rabbit IgG, capturing the entire immune complex.
- **Washing:** Pellet the beads by gentle centrifugation and wash them extensively (3-5 times) with lysis buffer to remove non-specifically bound proteins.

Part 2: Kinase Reaction

- **Final Wash:** Perform a final wash with a kinase assay buffer to remove residual lysis buffer detergents.
- **Reaction Setup:** Resuspend the washed beads in the kinase reaction buffer.
- **Initiation:** Start the reaction by adding [γ -³²P]ATP.
- **Incubation:** Incubate the reaction mixture at 30°C for 10-20 minutes.

- Termination: Stop the reaction by adding 2X SDS-PAGE sample buffer (Laemmli buffer) and boiling the sample for 5 minutes. This denatures the proteins and releases them from the beads.

Part 3: Analysis

- Electrophoresis: Centrifuge the sample to pellet the beads and load the supernatant onto an SDS-polyacrylamide gel.
- Autoradiography: After electrophoresis, dry the gel and expose it to X-ray film. The radioactive ^{32}P will create dark bands on the film corresponding to the phosphorylated proteins (pp60v-src at ~60 kDa and the IgG heavy chain at ~53 kDa).

Key Reagent Composition

Component	Function	Typical Concentration
Lysis Buffer		
Tris-HCl (pH 7.2)	Buffering agent	10 mM
NaCl	Salt concentration	150 mM
Triton X-100	Non-ionic detergent	1%
Sodium deoxycholate	Ionic detergent	0.5%
Protease Inhibitors	Prevent protein degradation	Varies
Kinase Buffer		
Tris-HCl (pH 7.2)	Buffering agent	20 mM
MgCl ₂ or MnCl ₂	Divalent cation cofactor	5-10 mM
[γ - ^{32}P]ATP	Phosphate donor	1-10 μCi

Conclusion: The Enduring Legacy

The early experiments on v-Src autophosphorylation were more than just a characterization of a viral protein; they laid the very foundation for the field of signal transduction. They established protein phosphorylation as a key mechanism in cellular regulation and transformation,

introduced the concept of tyrosine kinases, and provided the experimental blueprint for countless subsequent studies[2][13]. The logic of using specific antibodies to isolate an enzyme and assay its activity in vitro remains a cornerstone of biochemical research. These elegant and insightful experiments transformed our understanding of cancer and paved the way for the development of kinase inhibitors, which are now a major class of anti-cancer drugs.

References

- Title: Discovering the first tyrosine kinase.[11] Source: Proceedings of the National Academy of Sciences of the United States of America URL:[[Link](#)]
- Title: Protein kinase activity associated with the avian sarcoma virus src gene product.[9] Source: Proceedings of the National Academy of Sciences of the United States of America URL:[[Link](#)]
- Title: Inner Workings: Tyrosine kinases, their discovery and impact.[1] Source: Proceedings of the National Academy of Sciences of the United States of America URL:[[Link](#)]
- Title: The Genesis of Tyrosine Phosphorylation.[13] Source: Cold Spring Harbor Perspectives in Biology URL:[[Link](#)]
- Title: Discovering the first tyrosine kinase.[2][3][4] Source: Proceedings of the National Academy of Sciences of the United States of America URL:[[Link](#)]
- Title: Protein kinase activity associated with the avian sarcoma virus src gene product.[10] Source: Proceedings of the National Academy of Sciences of the United States of America URL:[[Link](#)]
- Title: v-Src - Wikipedia.[5] Source: Wikipedia URL:[[Link](#)]
- Title: Rous Sarcoma Virus - Creative Diagnostics.[8] Source: Creative Diagnostics URL:[[Link](#)]
- Title: Transforming gene product of Rous sarcoma virus phosphorylates tyrosine.[14] Source: Proceedings of the National Academy of Sciences of the United States of America URL:[[Link](#)]

- Title: Rous Sarcoma Virus - Wikipedia.[6] Source: Wikipedia URL:[[Link](#)]
- Title: Rous Sarcoma Virus (RSV).[7] Source: News-Medical.Net URL:[[Link](#)]
- Title: The Src protein.[12] Source: YouTube URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Inner Workings: Tyrosine kinases, their discovery and impact - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pnas.org [pnas.org]
- 3. pnas.org [pnas.org]
- 4. Discovering the first tyrosine kinase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. v-Src - Wikipedia [en.wikipedia.org]
- 6. Rous sarcoma virus - Wikipedia [en.wikipedia.org]
- 7. news-medical.net [news-medical.net]
- 8. creative-diagnostics.com [creative-diagnostics.com]
- 9. Protein kinase activity associated with the avian sarcoma virus src gene product - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Protein kinase activity associated with the avian sarcoma virus src gene product - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Discovering the first tyrosine kinase - PMC [pmc.ncbi.nlm.nih.gov]
- 12. youtube.com [youtube.com]
- 13. The Genesis of Tyrosine Phosphorylation - PMC [pmc.ncbi.nlm.nih.gov]
- 14. [PDF] Transforming gene product of Rous sarcoma virus phosphorylates tyrosine | Semantic Scholar [semanticscholar.org]

- To cite this document: BenchChem. [A Guide to the Seminal Experiments on v-Src Autophosphorylation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15363266/docs#a-guide-to-the-seminal-experiments-on-v-src-autophosphorylation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)